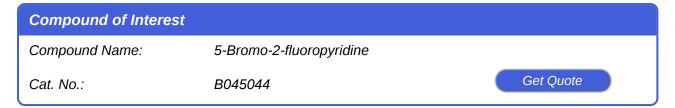


Safeguarding Your Research: A Comprehensive Guide to Handling 5-Bromo-2-fluoropyridine

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For researchers, scientists, and drug development professionals, ensuring a safe and efficient laboratory environment is paramount. This guide provides essential safety and logistical information for handling **5-Bromo-2-fluoropyridine**, a key reagent in the synthesis of innovative therapeutics. Adherence to these protocols is critical for minimizing risk and ensuring the integrity of your research.

Essential Safety Information

5-Bromo-2-fluoropyridine is a combustible liquid that is harmful if swallowed or inhaled and causes skin and serious eye irritation.[1][2] It may also cause respiratory irritation.[1][3] The following tables summarize the key safety and physical property data for this compound.



Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritant (Category 2)	GHS07	Warning	H315: Causes skin irritation.[1][3]
Eye Irritant (Category 2)	GHS07	Warning	H319: Causes serious eye irritation.[1][3]
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System	GHS07	Warning	H335: May cause respiratory irritation.[1]
Acute Toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed.[2][4]
Acute Toxicity, Dermal (Category 4)	GHS07	Warning	H311: Toxic in contact with skin.[1][2]
Acute Toxicity, Inhalation (Category 4)	GHS07	Warning	H332: Harmful if inhaled.[1][2]
Flammable Liquid (Category 4)	None	Warning	H227: Combustible liquid.[1][5]

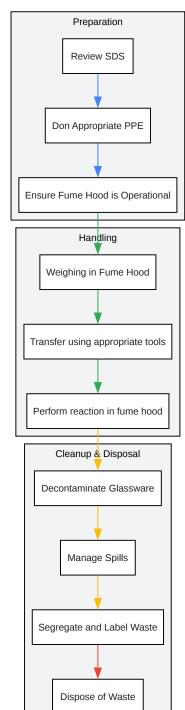


Property	Value	
Chemical Formula	C5H3BrFN	
CAS Number	766-11-0	
Molecular Weight	175.99 g/mol [6]	
Appearance	Colorless to light yellow liquid[3][7]	
Boiling Point	162-164 °C at 760 mmHg[3][6][8]	
Density	1.71 g/mL at 25 °C[6][8]	
Flash Point	73 °C (163.4 °F) - closed cup[1][5][6]	

Operational Plan: From Receipt to Reaction

A systematic approach to handling **5-Bromo-2-fluoropyridine** is crucial to minimize exposure and prevent accidents. The following workflow outlines the key steps for safe handling.





Safe Handling Workflow for 5-Bromo-2-fluoropyridine

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Safe handling workflow for **5-Bromo-2-fluoropyridine**.



Step-by-Step Handling Procedure:

- · Preparation:
 - Review the Safety Data Sheet (SDS): Before handling, thoroughly review the SDS for 5-Bromo-2-fluoropyridine.[1][3]
 - Personal Protective Equipment (PPE): Wear appropriate PPE, including:
 - Eye Protection: Safety glasses with side-shields or chemical splash goggles conforming to EN166 (EU) or NIOSH (US) standards.[1][3]
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before each use.[3][9]
 - Body Protection: A laboratory coat and, if necessary, impervious clothing.[1]
 - Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood.
 [3] If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.
 - Engineering Controls: Ensure a certified chemical fume hood is operational. An eyewash station and safety shower must be readily accessible.[3]

Handling:

- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood to minimize inhalation exposure.[10] Use appropriate, clean tools for transfers to avoid contamination and spills.
- Reaction Setup: Perform all reactions in a chemical fume hood. Keep the container tightly closed when not in use.[3] Avoid contact with skin and eyes.[1]
- In Case of Exposure:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek medical attention if irritation persists.[1][3]



- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.[1][11] Seek medical advice if skin irritation occurs.[3]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, seek medical advice.[1][3]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1]

Experimental Protocol: Suzuki Cross-Coupling Reaction

5-Bromo-2-fluoropyridine is a versatile building block in organic synthesis. The following is a representative protocol for a Suzuki cross-coupling reaction, a common application for this compound.

Reaction Scheme:

Materials:

- 5-Bromo-2-fluoropyridine
- Arylboronic acid
- Palladium catalyst (e.g., Pd(PPh3)4)
- Base (e.g., K2CO3 or K3PO4)[12]
- Solvent (e.g., 1,4-dioxane and water)[13]
- Inert gas (Nitrogen or Argon)

Procedure:

Reaction Setup: In an oven-dried Schlenk flask equipped with a magnetic stir bar, add 5-Bromo-2-fluoropyridine (1.0 mmol), the arylboronic acid (1.2 mmol), and the base (2.0 mmol).[14]



- Inert Atmosphere: Seal the flask and purge with an inert gas for 10-15 minutes.
- Catalyst Addition: Under a positive flow of inert gas, add the palladium catalyst (e.g., 5 mol%).
- Solvent Addition: Add the degassed solvent system (e.g., 1,4-dioxane/water 4:1 v/v).
- Reaction: Heat the reaction mixture to the desired temperature (typically 85-100 °C) with vigorous stirring.[13]
- Monitoring: Monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Work-up: Upon completion, cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.
 [14]

Disposal Plan: Ensuring a Safe and Compliant Laboratory

Proper disposal of **5-Bromo-2-fluoropyridine** and its associated waste is crucial to prevent environmental contamination and ensure regulatory compliance. As a halogenated organic compound, it requires specific disposal procedures.

Step-by-Step Disposal Procedure:

- Segregation:
 - Collect all waste containing 5-Bromo-2-fluoropyridine, including unused product, reaction residues, and contaminated materials (e.g., gloves, wipes, and silica gel), in a designated and clearly labeled "Halogenated Organic Waste" container.[3][15]
 - Crucially, do not mix halogenated waste with non-halogenated waste streams.[6] This is because the disposal methods differ, and cross-contamination can lead to increased



disposal costs and regulatory issues.[6]

Containerization:

- Use a chemically compatible, leak-proof container with a secure screw-top cap.[6] The container should be in good condition.
- Leave at least 10% headspace in the container to allow for expansion.

Labeling:

- Clearly label the waste container with "Hazardous Waste," the full chemical name "5-Bromo-2-fluoropyridine," and an approximate concentration of the contents.[1] Do not use abbreviations.
- The label should also indicate the associated hazards (e.g., "Combustible," "Toxic,"
 "Irritant").

Storage:

- Store the sealed waste container in a designated, well-ventilated satellite accumulation area within the laboratory.
- Ensure the storage area is away from incompatible materials such as strong oxidizing agents, acids, and bases.[4]

Spill Management:

- Small Spills: In a fume hood, absorb the spill with an inert, non-combustible material like sand, earth, or vermiculite.[3] Collect the absorbed material in a sealed container for disposal as halogenated waste. Decontaminate the spill area.
- Large Spills: Evacuate the area immediately. If safe to do so, contain the spill to prevent it from spreading. Contact your institution's Environmental Health and Safety (EHS) department for assistance.

Disposal:



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 Arrange for the disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor. Follow all local, state, and federal regulations for hazardous waste disposal.[3]

By implementing these comprehensive safety, handling, and disposal protocols, you can confidently and responsibly utilize **5-Bromo-2-fluoropyridine** in your research endeavors, fostering a culture of safety and scientific excellence.

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